Diethylsulfamoyl Chloride: A Technical Guide for Scientific Professionals

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Compound of Interest

Compound Name:	*Diethylsulfamoyl chloride*
CAS No.:	*20588-68-5*
Cat. No.:	*B1312604*

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An In-depth Examination of its Physicochemical Properties and Synthetic Utility

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Diethylsulfamoyl chloride**. The information is curated to support its application in research and development, particularly in the fields of medicinal chemistry and organic synthesis. This document includes tabulated physicochemical data, detailed experimental protocols, and visual representations of its primary synthetic pathways.

Physicochemical Properties

Diethylsulfamoyl chloride (CAS No. 20588-68-5) is an organosulfur compound with the molecular formula $C_4H_{10}ClNO_2S$.[1] It is a key synthetic intermediate, valued for the introduction of the diethylsulfamoyl moiety into organic molecules.

Structural and Molecular Data

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Identifier	Value
IUPAC Name	N,N-diethylsulfamoyl chloride[1]
CAS Number	20588-68-5[1]
Molecular Formula	$C_4H_{10}ClNO_2S$[1]
Molecular Weight	171.65 g/mol [1]
Canonical SMILES	CCN(CC)S(=O)(=O)Cl[1]
InChI Key	NDYAAZRKZRTLQC-UHFFFAOYSA-N[1]

Physical Properties

The available physical property data for **Diethylsulfamoyl chloride** is summarized below. It should be noted that some of this information is derived from chemical supplier catalogues and may not be from primary literature sources.

Property	Value	Source(s)
Physical State	Liquid at room temperature	[1]
Boiling Point	91 °C at 10 Torr	[2][3]
223.6 °C at 760 mmHg	[4]	
Melting Point	Not definitively established; liquid at room temperature	[1]
Density	1.2275 g/cm³ at 17 °C	[2]
Refractive Index	1.479	[4]
Solubility	Soluble in organic solvents, limited solubility in water	[1]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **Diethylsulfamoyl chloride**.

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Infrared (IR) Spectroscopy

The IR spectrum of **Diethylsulfamoyl chloride** exhibits characteristic absorption bands for its functional groups. Strong absorption bands corresponding to the sulfur-oxygen double bond (S=O) stretching vibrations are typically observed in the range of 1170-1190 cm^{-1}.[1] Additional characteristic peaks include those for the sulfonyl chloride group, which appear between 1350-1370 cm^{-1}.[1] The carbon-hydrogen (C-H) stretching vibrations of the ethyl groups are expected in the 2800-3000 cm^{-1} region.[1]

Mass Spectrometry (MS)

Mass spectral analysis of **Diethylsulfamoyl chloride** reveals a molecular ion peak at a mass-to-charge ratio (m/z) of 171, which corresponds to its molecular weight.[1] The isotopic pattern of the molecular ion will show the characteristic 3:1 ratio for the presence of a single chlorine atom (^{35}Cl and ^{37}Cl).[1] Common fragmentation patterns in electron ionization mass spectrometry are expected to involve the loss of the chlorine atom and ethyl groups.[1]

Chemical Properties and Reactivity

Diethylsulfamoyl chloride is a reactive compound, primarily used as an electrophile in nucleophilic substitution reactions. Its reactivity is centered around the sulfonyl chloride functional group.

Hydrolysis

In the presence of water, **Diethylsulfamoyl chloride** undergoes hydrolysis to form diethylsulfamic acid and hydrochloric acid. It has been noted in comparative studies that **Diethylsulfamoyl chloride** hydrolyzes at a significantly faster rate than its dimethyl analogue, approximately eight times faster.[5] This increased reactivity is attributed to the potential for hydrogen participation from the ethyl groups, which can stabilize the transition state of the hydrolysis reaction.[5]

Reactions with Amines

A primary application of **Diethylsulfamoyl chloride** is its reaction with primary and secondary amines to form the corresponding N-substituted sulfonamides. This reaction is a cornerstone in

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the synthesis of many pharmaceutical compounds. The reaction proceeds via a nucleophilic attack of the amine on the electron-deficient sulfur atom of the sulfonyl chloride.

Experimental Protocols

The following sections provide detailed methodologies for the synthesis and key reactions of **Diethylsulfamoyl chloride**.

Synthesis of Diethylsulfamoyl Chloride

While a specific, detailed literature preparation for **Diethylsulfamoyl chloride** is not readily available in the initial search, a general and reliable method for the synthesis of dialkylsulfamoyl chlorides involves the reaction of the corresponding dialkylamine with sulfuryl chloride. The following is a representative protocol adapted from the known synthesis of similar compounds.

Reaction Scheme:



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Synthesis of **Diethylsulfamoyl Chloride**

Materials:

- Diethylamine
- Sulfuryl chloride
- Anhydrous diethyl ether (or other suitable aprotic solvent)
- Inert atmosphere (e.g., nitrogen or argon)

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Procedure:

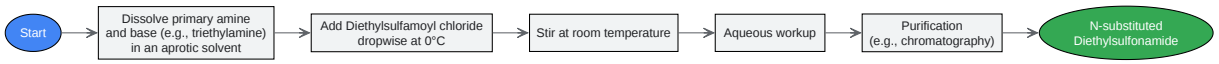
- In a three-necked round-bottom flask equipped with a mechanical stirrer, a dropping funnel, and a reflux condenser connected to a gas outlet (to vent HCl), place a solution of diethylamine in anhydrous diethyl ether.
- Cool the flask in an ice-salt bath to maintain a low temperature.
- Slowly add a solution of sulfuryl chloride in anhydrous diethyl ether to the stirred diethylamine solution via the dropping funnel. The reaction is exothermic, and the rate of addition should be controlled to maintain the temperature of the reaction mixture.
- After the addition is complete, allow the reaction mixture to slowly warm to room temperature and continue stirring for several hours to ensure the reaction goes to completion.
- The reaction mixture will likely form a precipitate of diethylamine hydrochloride. Filter the mixture to remove the solid salt.
- Wash the filtrate with cold, dilute hydrochloric acid and then with water to remove any remaining amine or salts.
- Dry the organic layer over an anhydrous drying agent (e.g., magnesium sulfate or sodium sulfate).
- Filter off the drying agent and remove the solvent under reduced pressure.
- The crude **Diethylsulfamoyl chloride** can be purified by vacuum distillation.

Reaction with a Primary Amine to Form a Sulfonamide

The following is a general procedure for the sulfonylation of a primary amine using **Diethylsulfamoyl chloride**.

Reaction Workflow:

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General Sulfonamide Formation

Materials:

- Primary amine
- **Diethylsulfamoyl chloride**
- A non-nucleophilic base (e.g., triethylamine or pyridine)
- Anhydrous aprotic solvent (e.g., dichloromethane, tetrahydrofuran, or acetonitrile)

Procedure:

- Dissolve the primary amine and the base (typically 1.1 to 1.5 equivalents) in the anhydrous aprotic solvent in a round-bottom flask under an inert atmosphere.
- Cool the solution to 0 °C in an ice bath.
- Slowly add a solution of **Diethylsulfamoyl chloride** (1.0 equivalent) in the same solvent to the cooled amine solution.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir until the reaction is complete (monitor by TLC or LC-MS).
- Upon completion, quench the reaction with water or a saturated aqueous solution of ammonium chloride.
- Extract the aqueous layer with an organic solvent (e.g., ethyl acetate or dichloromethane).
- Combine the organic layers, wash with brine, and dry over an anhydrous drying agent.

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- Filter and concentrate the solution under reduced pressure to obtain the crude sulfonamide.
- Purify the product by recrystallization or column chromatography.

Concluding Remarks

Diethylsulfamoyl chloride is a versatile reagent in organic synthesis, particularly for the formation of sulfonamides which are of significant interest in medicinal chemistry. While some of its physical properties are not extensively documented in readily available literature, its chemical reactivity is well-understood and analogous to other sulfamoyl chlorides. The protocols provided in this guide offer a solid foundation for its use in a research and development setting. As with all reactive chlorides, appropriate safety precautions, including working in a well-ventilated fume hood and using personal protective equipment, are essential when handling **Diethylsulfamoyl chloride**.

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